

Technical Guide: Molar Mass Determination of 7-Ethyl-2-propyl-1-benzothiophene

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Compound of Interest

Compound Name: 7-Ethyl-2-propyl-1-benzothiophene

Cat. No.: B105782

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Abstract: This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the determination of the molar mass of **7-Ethyl-2-propyl-1-benzothiophene**. It outlines the theoretical calculation based on the compound's chemical formula and presents a standardized experimental workflow for verification using mass spectrometry. The accurate determination of molar mass is a critical first step in the physicochemical characterization of novel chemical entities, impacting everything from reaction stoichiometry to formulation development.

Chemical Structure and Formula

7-Ethyl-2-propyl-1-benzothiophene is a substituted benzothiophene derivative. The core structure consists of a benzene ring fused to a thiophene ring. An ethyl group ($-C_2H_5$) is attached at position 7, and a propyl group ($-C_3H_7$) is attached at position 2.

- Base Structure (Benzothiophene): C_8H_6S
- Substitution: Two hydrogen atoms are replaced by the ethyl and propyl groups.
- Final Molecular Formula: $C_{13}H_{16}S$

Theoretical Molar Mass Calculation

The molar mass is calculated by summing the atomic masses of all constituent atoms in the molecular formula. The standard atomic weights of carbon, hydrogen, and sulfur are used for

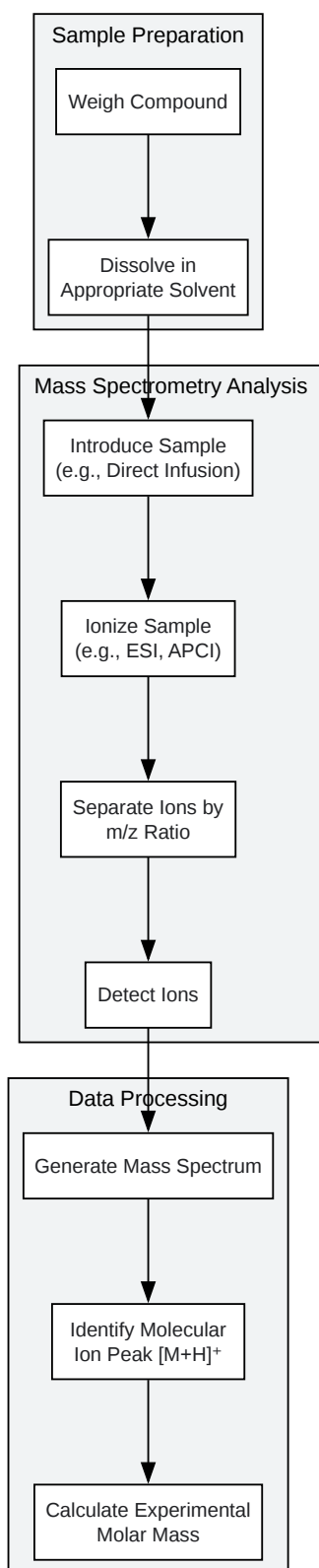
this calculation.^[1]

Element	Symbol	Quantity	Atomic Mass (g/mol)	Total Mass (g/mol)
Carbon	C	13	12.011 ^[2] ^[3]	156.143
Hydrogen	H	16	1.008 ^[4] ^[5]	16.128
Sulfur	S	1	32.065 ^[6] ^[7]	32.065
Total	204.336			

The theoretically calculated molar mass of **7-Ethyl-2-propyl-1-benzothiophene** is 204.34 g/mol .

Experimental Verification Workflow

While theoretical calculation provides a precise value, experimental verification is essential to confirm the identity and purity of a synthesized compound. Mass spectrometry is the primary technique for this purpose. The general workflow is outlined below.



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Diagram 1: Experimental workflow for molar mass determination via mass spectrometry.

Experimental Protocol: Mass Spectrometry

This section details a representative protocol for determining the experimental molar mass of **7-Ethyl-2-propyl-1-benzothiophene** using Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry.

4.1. Objective: To experimentally verify the molar mass of the title compound.

4.2. Materials and Equipment:

- **7-Ethyl-2-propyl-1-benzothiophene** sample
- HPLC-grade methanol
- 0.1% Formic acid in water (mobile phase additive)
- Agilent 6230 TOF LC/MS system (or equivalent)
- Microsyringe for direct infusion
- Analytical balance

4.3. Procedure:

- Sample Preparation:
 1. Accurately weigh approximately 1 mg of the compound.
 2. Dissolve the sample in 1 mL of methanol to create a 1 mg/mL stock solution.
 3. Prepare a working solution by diluting the stock solution 1:100 in methanol to a final concentration of 10 µg/mL.
- Instrument Setup (ESI Positive Mode):
 - Ion Source: Electrospray Ionization (ESI)
 - Polarity: Positive

- Capillary Voltage: 3500 V
- Nebulizer Gas (N₂): 30 psi
- Drying Gas (N₂): 5 L/min at 325°C
- Fragmentor Voltage: 175 V
- Mass Range: 50-500 m/z
- Data Acquisition:
 1. Calibrate the mass spectrometer using the manufacturer's standard tuning mix.
 2. Introduce the working solution into the ESI source via direct infusion using a syringe pump at a flow rate of 5 µL/min.
 3. Acquire data for 2 minutes to obtain a stable signal and generate an averaged mass spectrum.
- 4.4. Data Analysis:
 - Process the acquired spectrum using the instrument's software (e.g., Agilent MassHunter).
 - Identify the peak corresponding to the protonated molecule, [M+H]⁺.
 - Subtract the mass of a proton (approx. 1.007 g/mol) from the observed m/z value of the [M+H]⁺ peak to determine the experimental molar mass.

Data Summary

The following table summarizes the theoretical and a hypothetical experimental result for the molar mass of **7-Ethyl-2-propyl-1-benzothiophene**.

Parameter	Value (g/mol)	Method
Theoretical Molar Mass	204.34	Calculation from Formula
Experimental Molar Mass (Hypothetical)	204.33	ESI-TOF Mass Spectrometry

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